

A Technical Guide to the Physical Properties of (3-Bromopropoxy)-tert-butyldimethylsilane

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Compound of Interest

Compound Name: (3-Bromopropoxy)-tert-butyldimethylsilane

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This technical guide provides an in-depth overview of the key physical properties of **(3-Bromopropoxy)-tert-butyldimethylsilane**, a versatile silyl ether utilized in various chemical syntheses. The information presented is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical Properties

(3-Bromopropoxy)-tert-butyldimethylsilane is a liquid at room temperature. Key physical data are summarized in the table below, providing a quick reference for experimental planning.

Physical Property	Value	Conditions
Boiling Point	182 °C	(lit.) at atmospheric pressure[1] [2][3]
70-75 °C	(lit.) at 2.5 mmHg	
137 °C	(lit.) at 25 mmHg	
276 °C	(lit.)	
Density	1.093 g/mL	at 25 °C (lit.) [2][3]
1.094 g/mL	[1]	
1.115 g/mL	at 25 °C (lit.)	

Experimental Methodologies

Synthesis and Purification Protocol

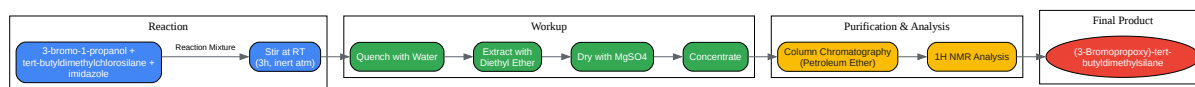
A common method for the synthesis of **(3-Bromopropoxy)-tert-butyldimethylsilane** involves the reaction of 3-bromo-1-propanol with tert-butyldimethylchlorosilane.^[4] The reaction is typically carried out in the presence of imidazole, which acts as a catalyst and acid scavenger.^[4]

The general procedure is as follows: A mixture of 3-bromo-1-propanol, tert-butyldimethylchlorosilane, and imidazole is stirred at room temperature under an inert atmosphere for several hours.^[4] After the reaction is complete, it is quenched with water and the product is extracted with an organic solvent, such as diethyl ether.^{[2][4]} The combined organic layers are then dried over an anhydrous drying agent like magnesium sulfate, filtered, and concentrated.^{[2][4]}

Final purification is achieved through column chromatography, typically using petroleum ether as the eluent, to yield the pure **(3-Bromopropoxy)-tert-butyldimethylsilane**.^{[2][4]} The structure and purity of the final product are confirmed by analytical techniques such as ¹H NMR spectroscopy.^{[2][4]}

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **(3-Bromopropoxy)-tert-butyldimethylsilane**.



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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of (3-Bromopropoxy)-tert-butyldimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048924#physical-properties-of-3-bromopropoxy-tert-butyldimethylsilane-boiling-point-density]

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